

# Application Notes and Protocols for Trimethyl Hexamethylene Diamine in Specialty Coatings

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## Compound of Interest

Compound Name: *Trimethyl hexamethylene diamine*

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These application notes provide a comprehensive overview of the use of **Trimethyl Hexamethylene Diamine** (TMD) in the formulation of specialty coatings. TMD, a branched aliphatic diamine, serves as a versatile curing agent and monomer, imparting unique and desirable properties to epoxy, polyurethane, and polyamide-based coating systems.<sup>[1][2]</sup> This document outlines the key applications, performance characteristics, and detailed experimental protocols for incorporating TMD into coating formulations.

## Introduction to Trimethyl Hexamethylene Diamine (TMD)

**Trimethyl hexamethylene diamine** is a colorless liquid consisting of a mixture of 2,2,4- and 2,4,4-trimethyl isomers of 1,6-hexanediamine.<sup>[3][4]</sup> Its branched structure is a key feature that distinguishes it from linear aliphatic diamines like hexamethylene diamine (HMD), leading to unique performance benefits in polymer systems.<sup>[5]</sup> TMD is commercially available under trade names such as Vestamin® TMD from Evonik.<sup>[6]</sup>

Key Properties of **Trimethyl Hexamethylene Diamine**:

Property	Value	Reference
Appearance	Clear, colorless liquid	[3]
Molecular Weight	158.29 g/mol	
Amine Value	~700 mg KOH/g	
Viscosity at 25°C	~8 mPa·s	
Density at 20°C	~0.87 g/cm³	
Boiling Point	~232 °C	
Flash Point	~117 °C	

## Applications in Specialty Coatings

TMD's unique molecular structure makes it a valuable component in a variety of specialty coating applications, primarily as:

- A curing agent for epoxy resins: TMD is widely used as a hardener for two-component epoxy systems.[1]
- A monomer for high-performance polyamides: It is a building block for specialty polyamides with tailored properties.
- A chain extender in polyurethane dispersions (PUDs): TMD can be used to build molecular weight and modify the properties of polyurethane coatings.[3][5]

The branched trimethyl groups on the hexane backbone provide steric hindrance, which influences its reactivity and the final properties of the cured polymer network.

## Performance Characteristics of TMD-Based Coatings

Coatings formulated with **Trimethyl Hexamethylene Diamine** exhibit several advantageous properties:

- Longer Pot Life: Compared to other short-chain aliphatic amines, TMD provides a longer working time for epoxy formulations without significantly slowing down the final cure speed. [\[1\]](#)[\[3\]](#)[\[4\]](#)
- Excellent Clarity and Non-Yellowing: Coatings cured with TMD are known for their high clarity and resistance to yellowing, making them suitable for applications where aesthetics are important. [\[3\]](#)[\[4\]](#)
- Good Flexibility: The branched structure of TMD can disrupt polymer chain regularity, leading to improved flexibility in the cured coating. [\[3\]](#)[\[4\]](#)
- Good Chemical Resistance: TMD-cured epoxy coatings offer good resistance to a range of chemicals. [\[3\]](#)[\[4\]](#)
- Enhanced Adhesion: The use of TMD can contribute to improved adhesion of the coating to various substrates.

## Experimental Protocols

The following sections provide detailed protocols for the formulation and testing of specialty coatings using **Trimethyl Hexamethylene Diamine**.

### Epoxy Coating Formulation and Curing

This protocol describes the preparation of a solvent-free epoxy coating cured with TMD.

#### Materials:

- Bisphenol A diglycidyl ether (DGEBA) based epoxy resin (Epoxide Equivalent Weight ~185-192 g/eq)
- **Trimethyl Hexamethylene Diamine (TMD)** (Amine Hydrogen Equivalent Weight ~40 g/eq)
- Defoamer (e.g., BYK-A 530)
- Leveling agent (e.g., BYK-333)
- Substrate panels (e.g., cold-rolled steel, concrete)

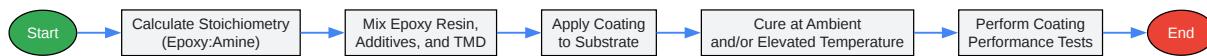
**Equipment:**

- High-speed disperser or laboratory mixer
- Applicator (e.g., doctor blade, spray gun)
- Curing oven

**Protocol:**

- Stoichiometric Calculation: Calculate the required amount of TMD based on the epoxy equivalent weight (EEW) of the resin and the amine hydrogen equivalent weight (AHEW) of TMD. A common starting point is a 1:1 stoichiometric ratio of epoxy groups to amine hydrogen atoms.
  - Amount of TMD (g) = (Weight of Epoxy Resin (g) / EEW) \* AHEW
- Formulation:
  - In a suitable mixing vessel, weigh the required amount of DGEBA epoxy resin.
  - Add the defoamer and leveling agent to the resin and mix at low speed until homogeneous.
  - Slowly add the calculated amount of TMD to the epoxy resin mixture while stirring continuously.
  - Increase the mixing speed to ensure thorough dispersion of the curing agent. Mix for 5-10 minutes.
- Application:
  - Apply the formulated coating to the prepared substrate panels using the chosen application method to achieve the desired dry film thickness (DFT).
- Curing:
  - Allow the coated panels to cure at ambient temperature (e.g., 25°C) for 24 hours.

- For optimal properties, a post-cure at an elevated temperature (e.g., 60-80°C) for 2-4 hours can be performed. The specific curing schedule may need to be optimized based on the application requirements.



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#### Epoxy Coating Formulation Workflow

## Polyurethane Dispersion (PUD) Synthesis with TMD as a Chain Extender

This protocol outlines the synthesis of a polyurethane dispersion where TMD is used as a chain extender.

#### Materials:

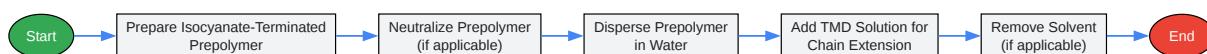
- Isocyanate-terminated prepolymer (e.g., based on isophorone diisocyanate (IPDI) and a polyol)
- Trimethyl Hexamethylene Diamine (TMD)**
- Deionized water
- Neutralizing agent (e.g., triethylamine)
- Solvent (e.g., acetone, if using the acetone process)

#### Equipment:

- Reaction kettle with a mechanical stirrer, condenser, and nitrogen inlet
- High-speed homogenizer

#### Protocol (Prepolymer Mixing Process):

- Prepolymer Preparation: Synthesize or procure an isocyanate-terminated prepolymer with a known NCO content.
- Neutralization: If the prepolymer contains acid functionality (for anionic dispersion), neutralize it with a stoichiometric amount of a tertiary amine like triethylamine.
- Dispersion: Under high shear, disperse the neutralized prepolymer in deionized water. The temperature should be controlled to prevent premature reaction of the isocyanate groups with water.
- Chain Extension:
  - Prepare a dilute aqueous solution of TMD.
  - Slowly add the TMD solution to the dispersed prepolymer with continuous stirring. The amine groups of TMD will react with the isocyanate groups of the prepolymer, extending the polymer chains and increasing the molecular weight.
- Solvent Removal (if applicable): If a solvent like acetone was used to reduce the prepolymer viscosity, it is removed by distillation under reduced pressure.



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### Polyurethane Dispersion Synthesis Workflow

## High-Performance Polyamide Synthesis

This protocol describes the synthesis of a high-performance polyamide using TMD and an aromatic diacid chloride.

### Materials:

- **Trimethyl Hexamethylene Diamine (TMD)**
- Terephthaloyl chloride

- Anhydrous N-methyl-2-pyrrolidone (NMP)
- Lithium chloride (LiCl)
- Pyridine

**Equipment:**

- Three-necked flask equipped with a mechanical stirrer, nitrogen inlet, and a condenser
- Heating mantle

**Protocol (Low-Temperature Solution Polycondensation):**

- Monomer Solution: In a three-necked flask under a nitrogen atmosphere, dissolve a stoichiometric amount of TMD in anhydrous NMP containing LiCl.
- Cooling: Cool the solution to 0-5°C using an ice bath.
- Acid Chloride Addition: Slowly add an equimolar amount of terephthaloyl chloride to the cooled diamine solution with vigorous stirring. The reaction is exothermic, and the temperature should be maintained below 10°C.
- Polymerization: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and continue stirring for several hours to build molecular weight.
- Precipitation and Washing: Precipitate the resulting polyamide by pouring the viscous solution into a non-solvent like methanol or water.
- Purification: Filter the polymer and wash it thoroughly with water and methanol to remove any unreacted monomers and salts.
- Drying: Dry the purified polyamide in a vacuum oven at an elevated temperature (e.g., 80-100°C) until a constant weight is achieved.



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### Polyamide Synthesis Workflow

## Coating Performance Testing

The following are standard test methods for evaluating the performance of the prepared coatings.

### Adhesion Testing

- ASTM D4541 - Pull-Off Adhesion Strength: This test measures the force required to pull a specified diameter of coating away from its substrate.[2][7] It provides a quantitative measure of adhesion.

### Chemical Resistance Testing

- ASTM D1308 - Effect of Household Chemicals on Clear and Pigmented Organic Finishes: This method is used to evaluate the resistance of a coating to spotting or degradation by various chemicals. Panels are exposed to the chemicals for a specified period, and the effects on the coating (e.g., discoloration, blistering, loss of adhesion) are assessed.

### Mechanical Properties Testing

- ASTM D3363 - Film Hardness by Pencil Test: This test determines the hardness of a coating by the ability of pencil leads of varying hardness to scratch or mar the surface.
- ASTM D522 - Mandrel Bend Test of Attached Organic Coatings: This test assesses the flexibility and resistance of a coating to cracking by bending a coated panel around a cylindrical mandrel.
- ASTM D2794 - Resistance of Organic Coatings to the Effects of Rapid Deformation (Impact): This test evaluates the impact resistance of a coating by dropping a standard weight from a specified height.

### Data Presentation

The following tables summarize the expected performance characteristics of coatings formulated with **Trimethyl Hexamethylene Diamine** based on available literature. Direct

comparative data can be generated by following the experimental protocols outlined above and comparing the results to coatings formulated with other curing agents or monomers.

Table 1: Typical Performance of TMD-Cured Epoxy Coatings

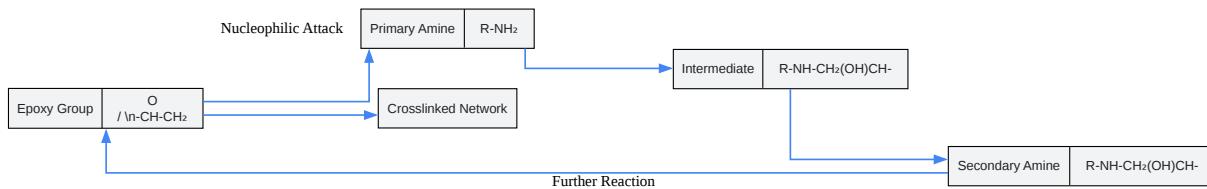
Property	Typical Result	ASTM Method
Adhesion (Pull-Off Strength)	> 10 MPa (on steel)	D4541
Pencil Hardness	H - 2H	D3363
Mandrel Bend (1/8 inch)	Pass	D522
Impact Resistance (Direct)	> 40 in-lbs	D2794
Chemical Resistance (10% H <sub>2</sub> SO <sub>4</sub> , 24h)	No effect	D1308
Chemical Resistance (Xylene, 24h)	Slight softening	D1308

Table 2: Expected Properties of Polyamides Based on TMD

Property	Expected Characteristic
Glass Transition Temperature (T <sub>g</sub> )	Moderate to High
Solubility	Good in polar aprotic solvents
Mechanical Strength	High tensile strength and modulus
Transparency	Potentially high clarity

## Signaling Pathways and Reaction Mechanisms

The primary reaction mechanism for TMD in epoxy coatings is the nucleophilic addition of the amine groups to the epoxide ring, leading to a cross-linked network.



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### Epoxy Curing with a Primary Amine

In polyurethane synthesis, the amine groups of TMD react with isocyanate groups to form urea linkages, acting as a chain extender.



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### Urea Linkage Formation in Polyurethanes

In polyamide synthesis, the amine groups of TMD react with a diacid chloride to form amide linkages.



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### Amide Linkage Formation in Polyamides

These application notes and protocols provide a foundation for utilizing **Trimethyl Hexamethylene Diamine** in the development of high-performance specialty coatings. Further

optimization of formulations and curing conditions will be necessary to achieve the desired performance for specific applications.

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